

Personal protective equipment for handling 1-(4-Piperidyl)ethanol

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Compound of Interest

Compound Name: 1-(4-Piperidyl)ethanol

Cat. No.: B049510

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Essential Safety and Handling Guide for 1-(4-Piperidyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(4-Piperidyl)ethanol** (CAS No. 622-26-4). Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

1-(4-Piperidyl)ethanol is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	GHS Hazard Code	Description
Skin Irritation	H315	Causes skin irritation[1][2]
Eye Irritation	H319	Causes serious eye irritation[1][2]
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation[1][2]

Signal Word: Warning[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-(4-Piperidyl)ethanol** is provided below. This information is crucial for safe handling and storage.

Property	Value
Appearance	White solid [3]
CAS Number	622-26-4 [1][3]
Molecular Formula	C ₇ H ₁₅ NO [1][3]
Molecular Weight	129.20 g/mol [1][3]
Melting Point	46-47 °C (lit.) [1]
Boiling Point	131-136 °C at 17 mmHg (lit.) [1]
Flash Point	113 °C (235.4 °F) - closed cup [1]
Storage Temperature	2-8°C [1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-(4-Piperidyl)ethanol** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [1]	Protects against splashes and eye irritation. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and irritation. [1]
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent. [1]	Required if working outside a fume hood or if dust/vapors are generated, to prevent respiratory irritation. [1]
Skin and Body Protection	Laboratory coat.	Protects against skin contact.

Safe Handling and Operational Plan

Engineering Controls:

- Work in a well-ventilated area. A chemical fume hood is recommended for all procedures involving this substance.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Have an emergency eyewash station and safety shower readily accessible.
- Dispensing:
 - Handle as a solid, being careful to avoid generating dust.
 - If heating is required, do so in a controlled manner away from ignition sources.
- During Use:
 - Avoid breathing dust or vapors.[\[3\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#)

- Do not eat, drink, or smoke in the handling area.
- After Handling:
 - Wash hands thoroughly with soap and water.
 - Clean the work area and any equipment used.
 - Store the chemical in a tightly sealed container in a designated, cool, and dry storage area (2-8°C).[\[1\]](#)

Spill and Emergency Procedures

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.
- For larger spills, follow your institution's hazardous material spill response protocol.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures:

- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[\[3\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[3\]](#)
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[\[3\]](#)

Disposal Plan

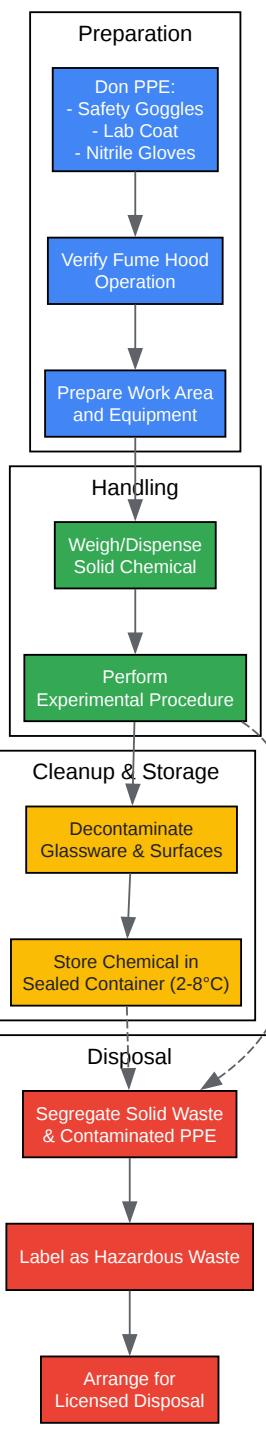
All waste containing **1-(4-Piperidyl)ethanol** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste in a clearly labeled, sealed, and compatible container.
 - Collect any contaminated materials (e.g., gloves, paper towels) in a separate, labeled hazardous waste container.
- Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company.
 - Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow and Safety

The following diagram illustrates the standard workflow for handling **1-(4-Piperidyl)ethanol** with integrated safety measures.

Handling and Disposal Workflow for 1-(4-Piperidyl)ethanol

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